

# Solubility Profile of H-Hyp-OMe Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: *H-Hyp-OMe hydrochloride*

Cat. No.: *B555354*

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This technical guide provides an in-depth overview of the solubility characteristics of **H-Hyp-OMe hydrochloride** (methyl (2S,4R)-4-hydroxy-2-pyrrolidinecarboxylate hydrochloride), a critical building block in the synthesis of advanced therapeutics such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). Understanding the solubility of this compound in various solvents is paramount for its effective handling, formulation, and application in research and development.

## Quantitative Solubility Data

The solubility of **H-Hyp-OMe hydrochloride** has been evaluated in a range of common laboratory solvents. The following table summarizes the available quantitative and qualitative data to facilitate comparison.

Solvent System	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	50 mg/mL (275.30 mM)	Ultrasonic assistance may be required. It is recommended to use newly opened, hygroscopic DMSO as its water content can significantly impact solubility. <a href="#">[1]</a>
Water	Soluble / High Solubility	While specific quantitative data is not readily available in the literature, multiple sources indicate that H-Hyp-OMe hydrochloride is soluble in water, with a high affinity for polar solvents. <a href="#">[2]</a> <a href="#">[3]</a> The hydrochloride salt form generally enhances aqueous solubility. <a href="#">[3]</a>
Methanol	High Solubility	As a polar protic solvent, methanol is reported to be a good solvent for H-Hyp-OMe hydrochloride, exhibiting high solubility. <a href="#">[2]</a>
Ethanol	Soluble	H-Hyp-OMe hydrochloride is soluble in ethanol. <a href="#">[4]</a>
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (13.77 mM)	This complex solvent system yields a clear solution. <a href="#">[1]</a>
10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	≥ 2.5 mg/mL (13.77 mM)	A clear solution is obtained in this formulation. <a href="#">[1]</a>
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (13.77 mM)	This mixture also results in a clear solution. <a href="#">[1]</a>

## Experimental Protocols for Solubility Determination

The following outlines a general methodology for determining the solubility of a compound like **H-Hyp-OMe hydrochloride**, based on standard laboratory practices.

## Objective:

To determine the approximate solubility of **H-Hyp-OMe hydrochloride** in a given solvent at a specified temperature (e.g., room temperature).

## Materials:

- **H-Hyp-OMe hydrochloride**
- Selected solvents (e.g., water, ethanol, DMSO)
- Analytical balance
- Vortex mixer
- Magnetic stirrer and stir bars
- Thermostatically controlled water bath or shaker
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Glass vials or test tubes

## Procedure (Shake-Flask Method):

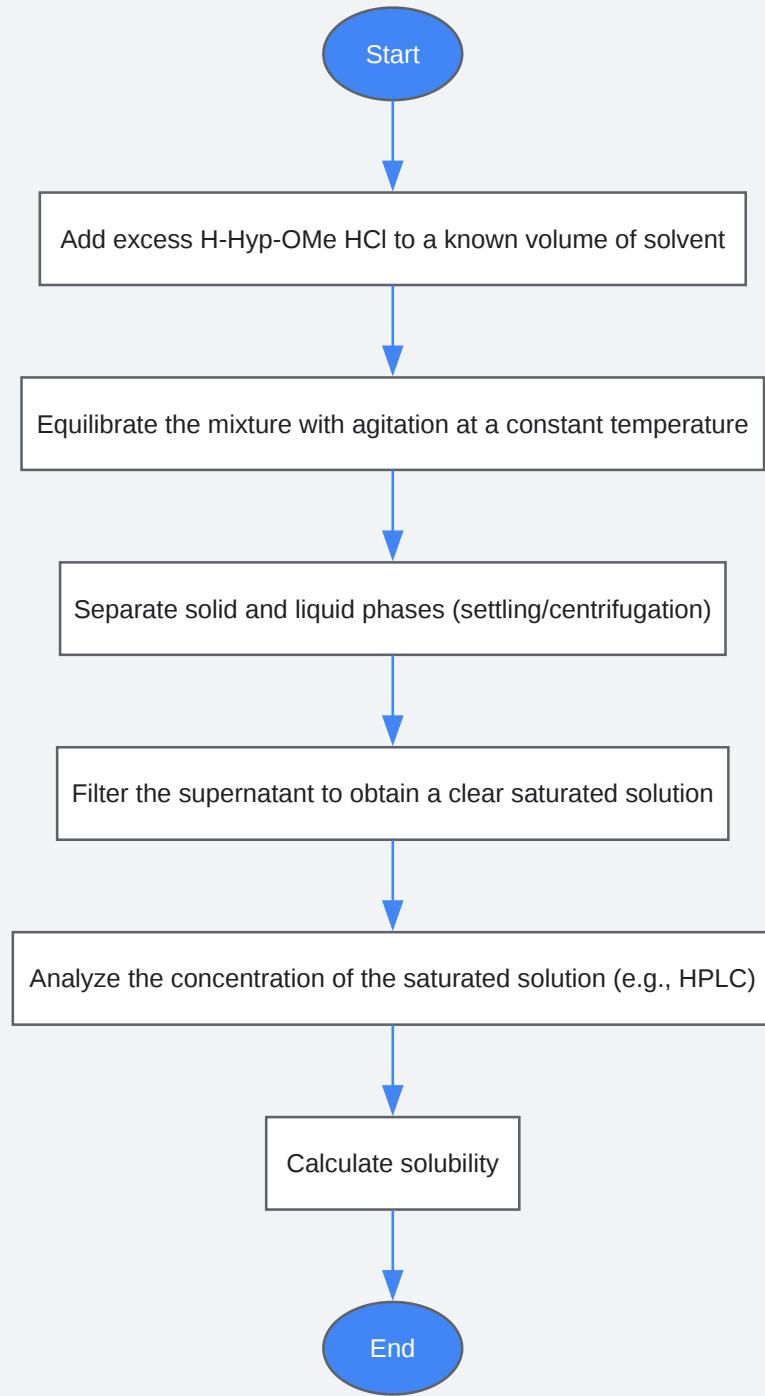
- Preparation of Supersaturated Solution: Add an excess amount of **H-Hyp-OMe hydrochloride** to a known volume of the selected solvent in a glass vial. The amount of solid added should be sufficient to ensure that undissolved solid remains, creating a saturated solution in equilibrium with the solid phase.
- Equilibration: Seal the vial to prevent solvent evaporation. Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. To ensure complete separation of the solid from the saturated solution, centrifugation

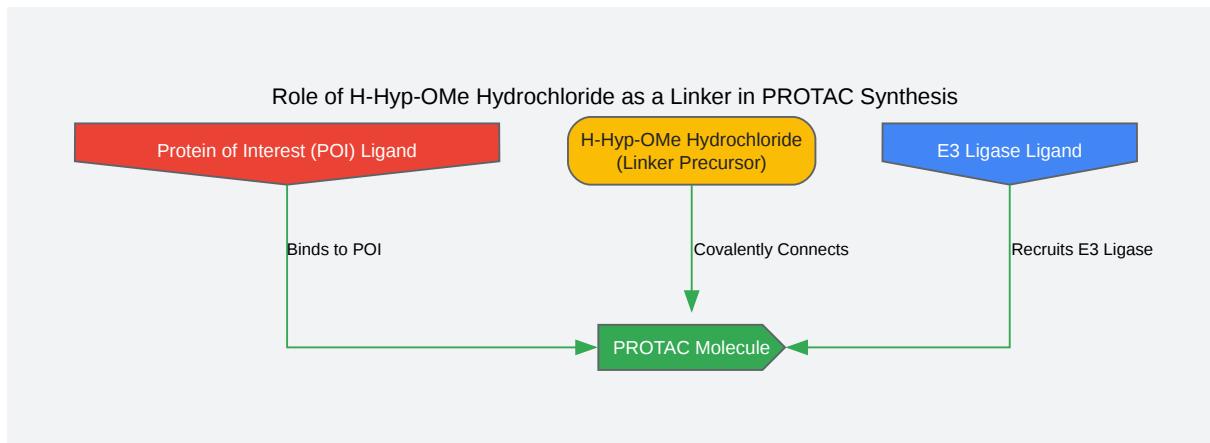
may be employed.

- Sample Collection and Filtration: Carefully withdraw an aliquot of the clear supernatant using a pipette. To remove any remaining microscopic particles, filter the aliquot through a syringe filter compatible with the solvent.
- Quantification: Accurately dilute the filtered, saturated solution with a suitable solvent. Analyze the concentration of **H-Hyp-OMe hydrochloride** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or a calibrated mass spectrometer.
- Calculation: Based on the measured concentration and the dilution factor, calculate the solubility of **H-Hyp-OMe hydrochloride** in the original solvent, typically expressed in mg/mL or mol/L.

The following diagram illustrates a general workflow for solubility determination.

## General Workflow for Solubility Determination





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